

Cbl-b-IN-2 solubility and stability in DMSO

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Compound of Interest

Compound Name: Cbl-b-IN-2
CAS No.: 2503325-21-9
Cat. No.: B15573297

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Cbl-b-IN-2 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and stability of **Cbl-b-IN-2** in DMSO, along with troubleshooting advice and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: How should I dissolve **Cbl-b-IN-2**?

A1: **Cbl-b-IN-2** is soluble in Dimethyl Sulfoxide (DMSO). For most in vitro experiments, a stock solution can be prepared directly in DMSO. If you observe any precipitation or phase separation during preparation, gentle heating and/or sonication can be used to help dissolve the compound.^[1] Some suppliers may also provide the inhibitor pre-dissolved in DMSO, for example, at a concentration of 10 mM.^[2]

Q2: What is the recommended storage condition for **Cbl-b-IN-2** stock solutions in DMSO?

A2: For optimal stability, stock solutions of **Cbl-b-IN-2** in DMSO should be stored at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] It is

advisable to avoid repeated freeze-thaw cycles to maintain the integrity of the compound.[3]
General studies on compound stability in DMSO suggest that minimizing water contamination is crucial for preventing degradation.[4]

Q3: My **Cbl-b-IN-2** solution has precipitated after storage. What should I do?

A3: Precipitation can occur, especially after cold storage. You can try to redissolve the compound by warming the vial to room temperature and vortexing. If necessary, brief sonication can be applied.[1] Before use, always ensure the compound is fully dissolved by visually inspecting the solution for any particulate matter.

Q4: Can I use a **Cbl-b-IN-2** DMSO stock for in vivo animal studies?

A4: While the primary stock solution is prepared in DMSO, neat DMSO is generally not suitable for direct in vivo administration. The DMSO stock must be further diluted into a pharmaceutically acceptable vehicle. Common formulations involve a multi-solvent system, such as a mixture of DMSO with PEG300, Tween-80, and saline, or with corn oil.[1]

Q5: What is the mechanism of action for **Cbl-b-IN-2**?

A5: **Cbl-b-IN-2** is an inhibitor of the E3 ubiquitin ligase Casitas B-lineage lymphoma proto-oncogene-b (Cbl-b).[1] Cbl-b is a key negative regulator of immune cell activation, particularly in T-cells, by targeting signaling proteins for ubiquitination and subsequent degradation.[5][6][7][8] By inhibiting Cbl-b, **Cbl-b-IN-2** can lower the activation threshold of immune cells, thereby enhancing anti-tumor immune responses.[6][7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound Precipitation in DMSO Stock	Supersaturation or storage at an inappropriate temperature.	Warm the solution gently (e.g., in a 37°C water bath) and vortex or sonicate until fully dissolved. [1] Centrifuge the vial briefly to collect all liquid before opening.
Low Bioactivity in Cell-Based Assays	- Improper storage leading to degradation.- Incomplete dissolution.- Adsorption to plasticware.	- Prepare fresh stock solutions from powder. Ensure storage at -80°C. [1] - Visually confirm complete dissolution before adding to media.- Use low-adhesion polypropylene tubes and pipette tips.
Toxicity in in vivo Studies	High concentration of DMSO in the final formulation.	Ensure the final concentration of DMSO in the administered solution is low (typically <10%). Follow established protocols for diluting the DMSO stock into appropriate vehicles like corn oil or saline-based mixtures. [1]
Inconsistent Experimental Results	- Repeated freeze-thaw cycles.- Contamination of stock solution (e.g., with water).	- Aliquot the DMSO stock solution into single-use volumes to avoid multiple freeze-thaw cycles. [3] - Use anhydrous, high-purity DMSO for preparing stock solutions. [4]

Quantitative Data Summary

Solubility of Cbl-b-IN-2

Solvent System	Concentration	Observation
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 3.5 mg/mL (6.08 mM)	Clear Solution
10% DMSO, 90% (20% SBE- β -CD in Saline)	3.5 mg/mL (6.08 mM)	Suspended Solution (requires sonication)
10% DMSO, 90% Corn Oil	≥ 3.5 mg/mL (6.08 mM)	Clear Solution

Data sourced from MedChemExpress.[\[1\]](#)

Stability of Cbl-b-IN-2 Stock Solution in DMSO

Storage Temperature	Storage Period
-80°C	6 months
-20°C	1 month

Data sourced from MedChemExpress.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Calculate Mass:** Determine the mass of **Cbl-b-IN-2** powder required to make the desired volume of a 10 mM solution. (Molecular Weight of **Cbl-b-IN-2**: 575.69 g/mol).
- **Dissolution:** Add the appropriate volume of high-purity, anhydrous DMSO to the vial containing the **Cbl-b-IN-2** powder.
- **Mixing:** Vortex the solution thoroughly. If needed, sonicate the vial for 5-10 minutes in a water bath to ensure complete dissolution.
- **Storage:** Aliquot the stock solution into single-use polypropylene tubes and store at -80°C.[\[1\]](#)

Protocol 2: Preparation of a Dosing Solution for In Vivo Oral Administration

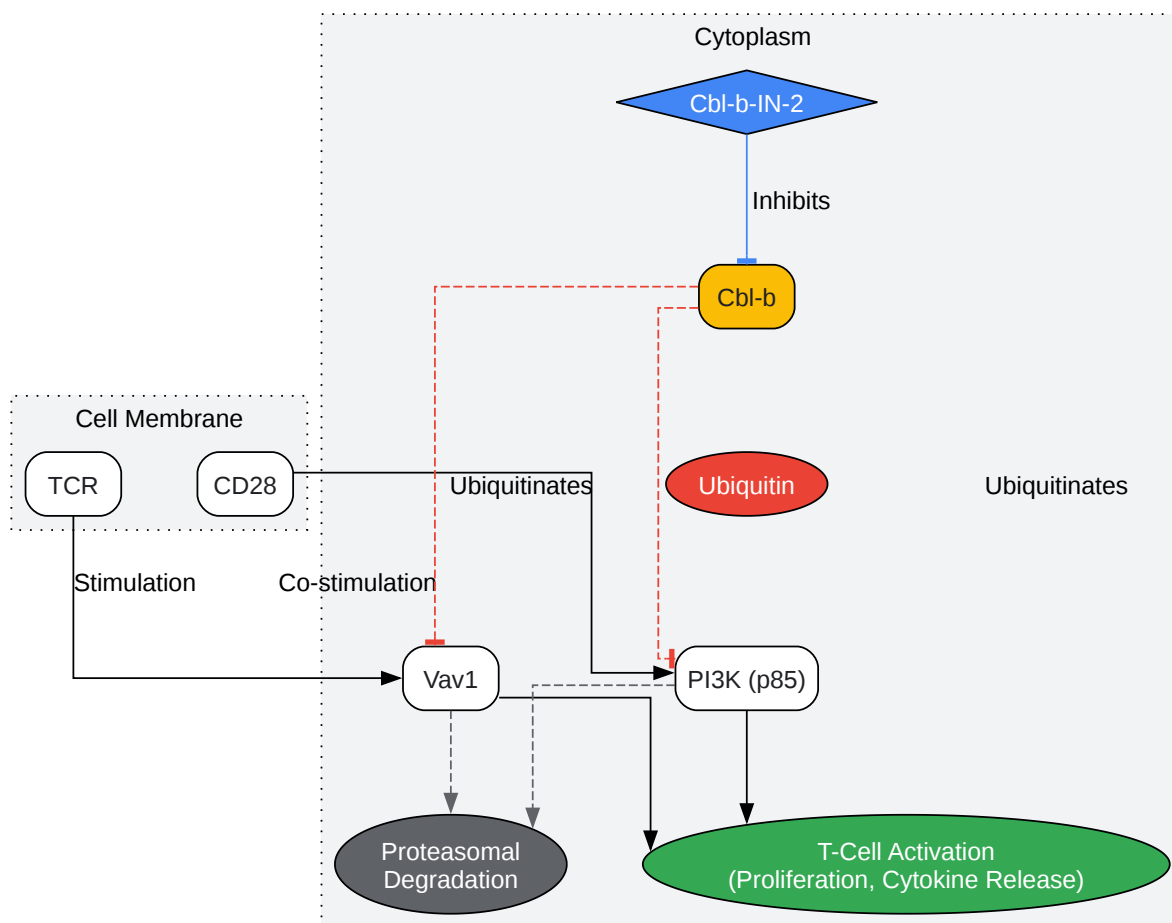
This protocol provides an example of preparing a working solution from a concentrated DMSO stock.^[1]

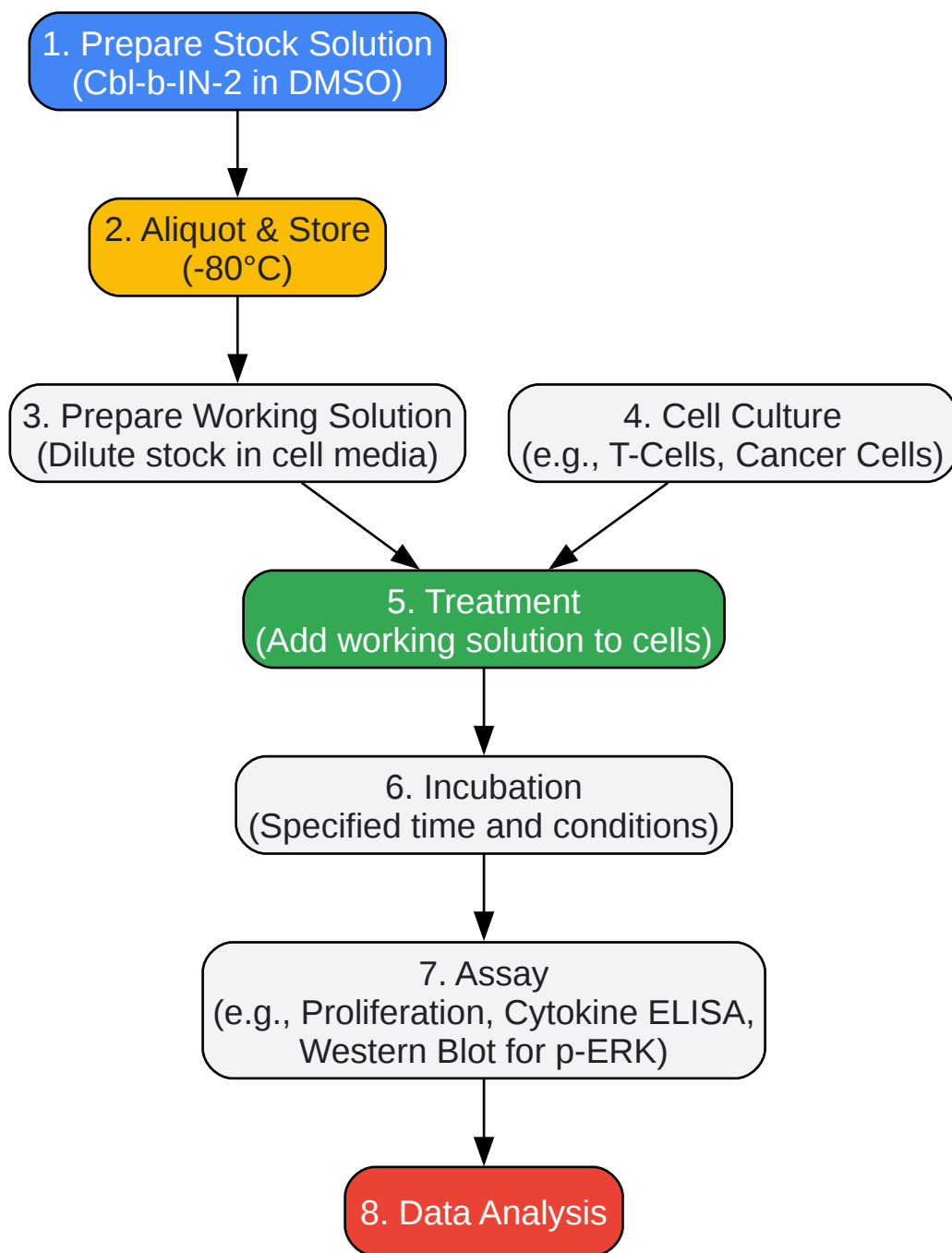
- **Prepare Concentrated Stock:** First, prepare a concentrated stock solution in DMSO (e.g., 35 mg/mL).
- **Vehicle Preparation:** Prepare the vehicle, for example, 900 μ L of Corn Oil.
- **Dilution:** Add 100 μ L of the 35 mg/mL DMSO stock solution to the 900 μ L of Corn Oil.
- **Homogenization:** Mix evenly by vortexing to yield a final concentration of 3.5 mg/mL in 10% DMSO/90% Corn Oil. This formulation results in a clear solution suitable for administration.^[1]

Visualizations

Cbl-b Signaling Pathway in T-Cell Activation

The E3 ligase Cbl-b is a critical negative regulator of T-cell activation. Upon T-Cell Receptor (TCR) and CD28 co-stimulation, Cbl-b is recruited to the signaling complex where it ubiquitinates key downstream effectors like Vav1 and the p85 subunit of PI3K, marking them for degradation and thereby dampening the activation signal.^{[5][8]} Inhibition of Cbl-b prevents this negative regulation, leading to enhanced T-cell proliferation and effector function.





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